

Application Notes and Protocols for the Analytical Detection of 2,2-Dimethylhexanamide

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Compound of Interest

Compound Name: 2,2-Dimethylhexanamide

Cat. No.: B8490282

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Introduction

2,2-Dimethylhexanamide is a branched-chain amide of interest in various fields, including drug discovery and development, due to its potential biological activities. Accurate and reliable analytical methods are crucial for its quantification in biological matrices to support pharmacokinetic, pharmacodynamic, and toxicology studies. This document provides detailed application notes and experimental protocols for the detection and quantification of **2,2-Dimethylhexanamide** using Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

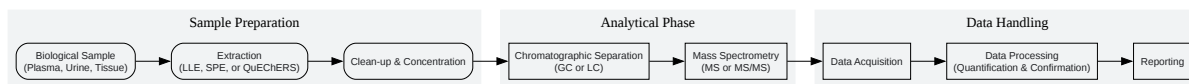
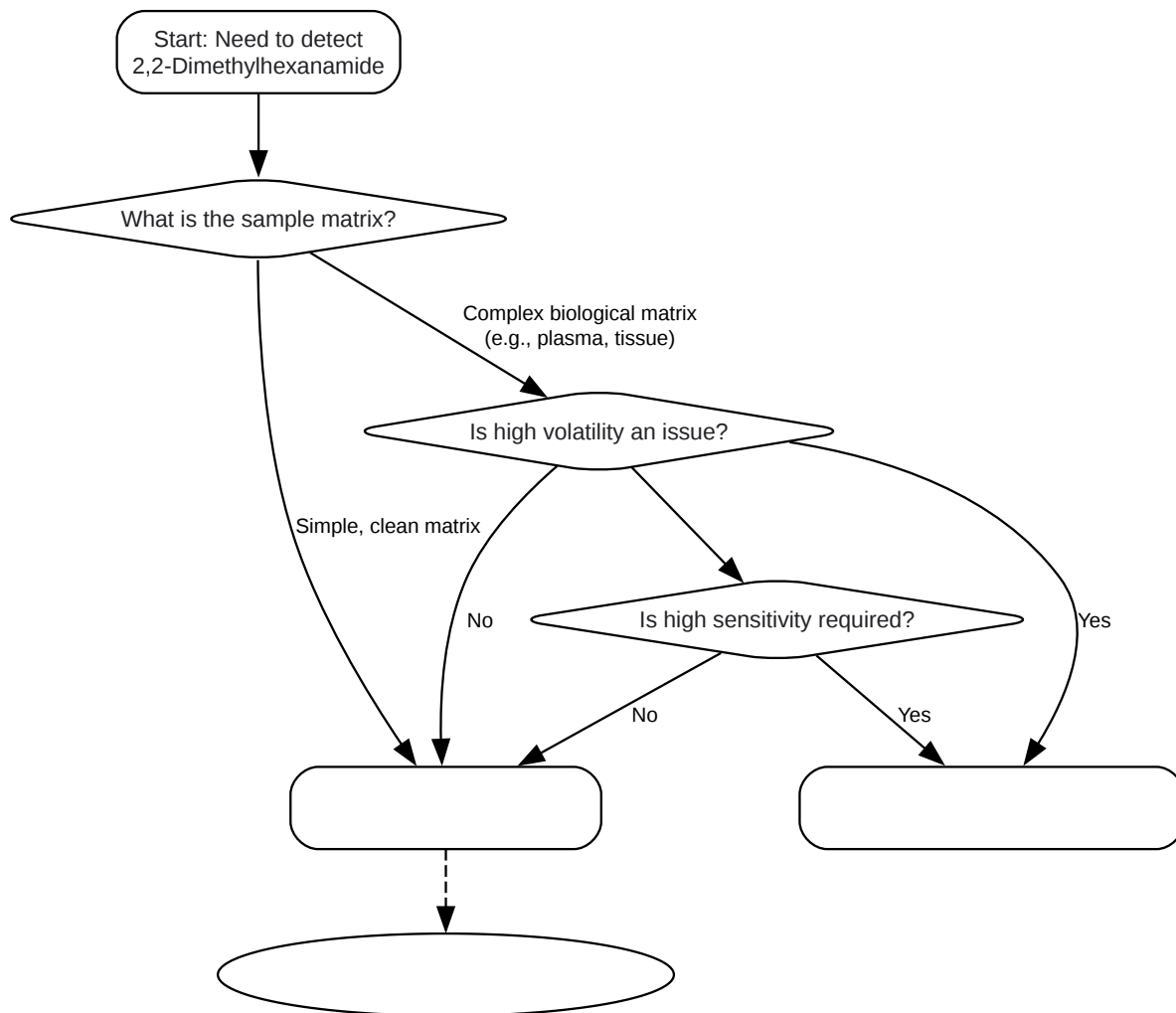
Physicochemical Properties of 2,2-Dimethylhexanamide

A thorough understanding of the analyte's physicochemical properties is fundamental to developing robust analytical methods.

Property	Value	Source
Molecular Formula	C8H17NO	PubChem
Molecular Weight	143.23 g/mol	PubChem[1]
XLogP3-AA (Lipophilicity)	2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Predicted Boiling Point	~200-220 °C	Inferred from structurally similar compounds

Analytical Method Selection

The choice between GC-MS and LC-MS/MS depends on the sample matrix, the required sensitivity, and the overall analytical goal. The following diagram illustrates a logical approach to method selection.



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References

- 1. QuEChERS-based approach toward the analysis of two insecticides, methomyl and aldicarb, in blood and brain tissue - PMC [pmc.ncbi.nlm.nih.gov]
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